

1-Ethoxyhexane as non-ionic surfactant

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Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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Chemical Profile of 1-Ethoxyhexane

The table below summarizes the available physicochemical data for **1-Ethoxyhexane** [1].

Property	Value / Description
CAS Number	5756-43-4 [1]
Molecular Formula	C8H18O [1]
Molecular Weight	130.23 g/mol [1]
Boiling Point	140.96°C (estimate) [1]
Density	0.7722 [1]
Refractive Index	1.4008 [1]
Chemical Structure	Linear ether (CH ₃ (CH ₂) ₅ OCH ₂ CH ₃) [1]

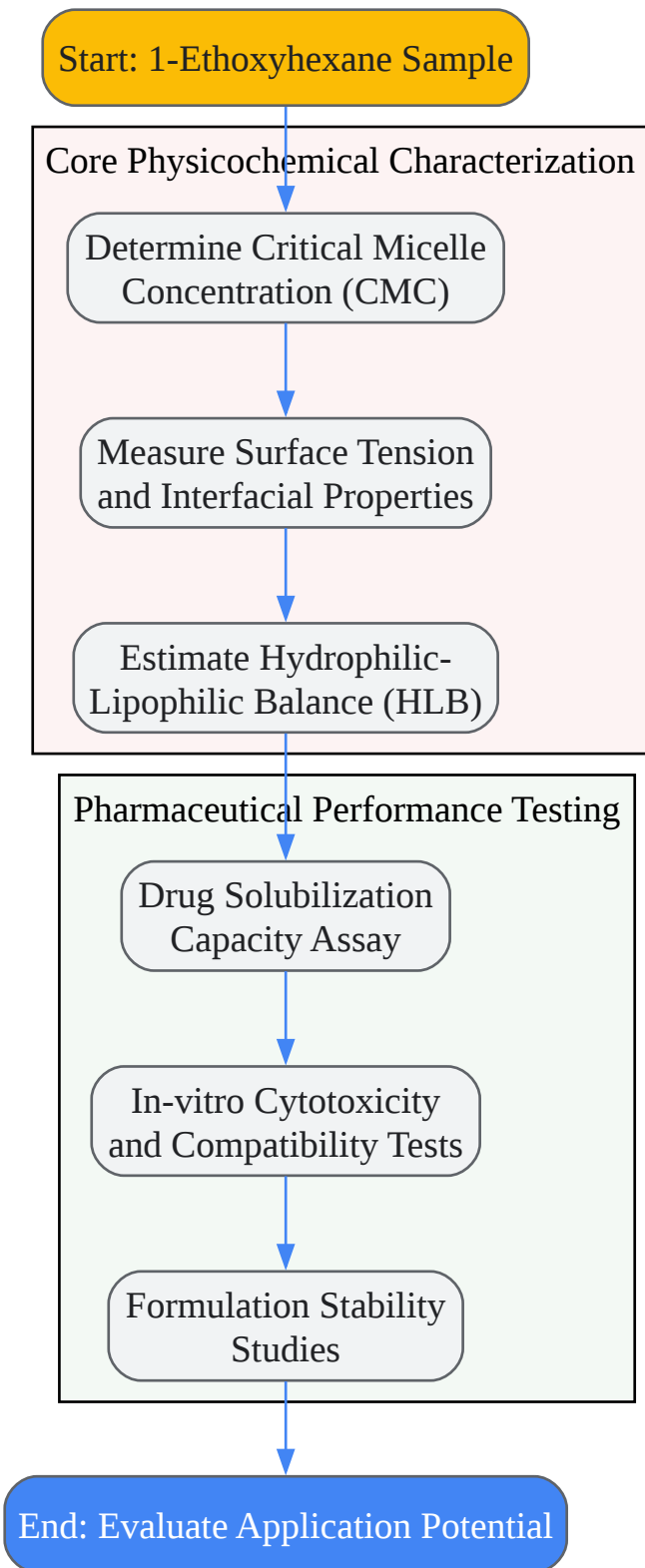
Non-Ionic Surfactants in Drug Delivery

While **1-Ethoxyhexane** itself is not discussed in the retrieved pharmaceutical literature, non-ionic surfactants are critical components in advanced drug delivery systems [2] [3]. Understanding their general roles and properties can provide a valuable framework for investigating new compounds like **1-Ethoxyhexane**.

- **Key Roles:** They are primarily used to **enhance the solubility and stability of poorly water-soluble drugs**, thereby improving their bioavailability [2] [3]. They are crucial formulators of nanocarriers like **micelles, liposomes, and nanoemulsions**, which can help achieve targeted drug delivery and reduce systemic toxicity [2].
- **Advantages:** Non-ionic surfactants are often preferred for their **high stability, good biocompatibility, and relatively low toxicity** compared to ionic surfactants [2] [3]. Their compatibility with other ingredients makes them versatile for formulation design [4].
- **Examples in Research:** Commonly studied and used non-ionic surfactants include polysorbates (e.g., Tween 80), Pluronic block copolymers, Brij surfactants, and alkyl polyglucosides [2] [5] [3].

Proposed Experimental Pathways for Characterization

Should you obtain a sample of **1-Ethoxyhexane** for investigation, the following experimental protocols, based on standard methodologies for surfactant characterization, would be essential. The workflow for this characterization process can be visualized as follows:



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Determination of Critical Micelle Concentration (CMC)

- **Objective:** To find the concentration at which **1-Ethoxyhexane** begins to form micelles, a fundamental property for its solubilizing ability [3].
- **Protocol (Surface Tension Method):**
 - Prepare a series of aqueous solutions of **1-Ethoxyhexane** at different concentrations (e.g., from 0.01 mM to 100 mM).
 - Measure the surface tension of each solution using a tensiometer (e.g., Du Noüy ring or Wilhelmy plate method).
 - Plot surface tension versus the logarithm of concentration. The point where a distinct break in the curve occurs is the CMC [3].
- **Data Analysis:** A low CMC indicates a strong tendency to form micelles, which is generally desirable for efficient solubilization.

Drug Solubilization Capacity Assay

- **Objective:** To evaluate the effectiveness of **1-Ethoxyhexane** micelles in increasing the aqueous solubility of a model poorly soluble drug [2].
- **Protocol:**
 - Prepare a surfactant solution in a buffer (e.g., phosphate-buffered saline) at a concentration well above the predetermined CMC.
 - Add an excess amount of a hydrophobic model drug (e.g., ibuprofen, carbamazepine [5] [3]) to the solution.
 - Agitate the mixture for 24-48 hours at a constant temperature (e.g., 37°C) to reach equilibrium.
 - Centrifuge the sample at high speed to separate undissolved drug.
 - Analyze the concentration of the dissolved drug in the supernatant using a suitable method like UV-Vis spectrophotometry or HPLC [5].
- **Data Analysis:** Compare the solubility of the drug in the surfactant solution to its solubility in plain buffer. The degree of enhancement indicates solubilization capacity.

Recommendations for Further Research

To find applicable data, I suggest you:

- **Consult Chemical Supplier COA:** Request the Certificate of Analysis (COA) from chemical suppliers for purity and specification data.

- **Broaden Search Scope:** Explore applications of **1-Ethoxyhexane** in other fields, such as the **mining, textile, or cosmetic industries**, where its surfactant properties might already be utilized [4].
- **Investigate Structural Analogs:** Look into research on surfactants with similar linear ether structures, as their data may provide useful insights and predictive models for your research on **1-Ethoxyhexane**.

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References

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